

iodine pentoxide CAS number 12029-98-0 properties

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Compound of Interest		
Compound Name:	lodine pentoxide	
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An In-depth Technical Guide to Iodine Pentoxide (CAS: 12029-98-0)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **iodine pentoxide** (I₂O₅), focusing on its chemical and physical properties, experimental protocols for its synthesis and application, and key reaction pathways.

Core Properties and Data

lodine pentoxide, also known as di**iodine pentoxide** or iodic anhydride, is the only stable oxide of iodine.[1][2] It is a powerful oxidizing agent with significant applications in analytical chemistry and organic synthesis.[3][4][5]

Quantitative Data Summary

The physical and chemical properties of **iodine pentoxide** are summarized in the table below for easy reference.



Property	Value	Citations
CAS Number	12029-98-0	[6][7][8]
Molecular Formula	I ₂ O ₅	[2][4][9]
Molecular Weight	333.81 g/mol	[4][6][10][11]
Appearance	White, cream, or pale yellow crystalline solid or powder.[4]	[4][9]
Density	4.98 - 5.08 g/cm³ at 25 °C	[9][10][12][13][14]
Melting Point	Decomposes. Starts at ~275-300 °C, proceeds rapidly at 350 °C.[6][9][10]	[6][7][9][10][13]
Solubility in Water	187.4 g/100 mL at 13 °C; hydrolyzes to form iodic acid (HIO ₃).[1][6]	[1][4][6][9][12]
Solubility (Other)	Soluble in nitric acid. Insoluble in ethanol, ether, chloroform, CS ₂ .[6][9][12][15]	[6][9][12][15]
Molecular Structure	Bent molecule, I–O–I angle of 139.2°.[10]	[10]
Enthalpy of Formation	ΔfH⊖298: -173.0 kJ/mol	[10]
Key Characteristics	Strong oxidizer, hygroscopic, light-sensitive.[3][5][9]	[3][5][9]
Primary Hazards	Oxidizer (Category 2), Causes severe skin burns and eye damage (Category 1).[14][16] [17]	[4][7][14][16][17]

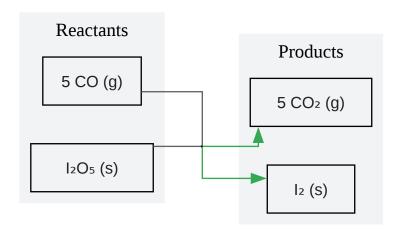
Key Chemical Reactions and Pathways

lodine pentoxide is a versatile reagent, primarily utilized for its strong oxidizing capabilities.



Oxidation of Carbon Monoxide

The most notable application of I_2O_5 is in the quantitative analysis of carbon monoxide (CO).[2] [3] It readily oxidizes CO to carbon dioxide (CO₂) at room temperature, a process known as the Ditte reaction.[1][6] This reaction is foundational for CO detection in environmental monitoring and gas analysis.[2][3][11]

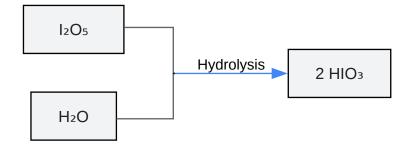


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Diagram 1: Oxidation of Carbon Monoxide by **Iodine Pentoxide**.

Hydrolysis

In the presence of water, **iodine pentoxide** hydrolyzes to form iodic acid.[1] This reaction highlights its nature as the anhydride of iodic acid.[1][2]



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Diagram 2: Hydrolysis of **Iodine Pentoxide** to Iodic Acid.



Experimental Protocols

Detailed methodologies for the synthesis of **iodine pentoxide** are crucial for obtaining a high-purity product. The most common laboratory method involves the thermal dehydration of its precursor, iodic acid.[1][2][10]

Synthesis of Iodic Acid (Precursor)

Methodology: Oxidation of Elemental Iodine with Nitric Acid.[18]

- Reaction Setup: Place 32 g of elemental iodine into a distillation flask equipped with a long air condenser (50-100 cm).
- Oxidation: Add 130 mL of concentrated nitric acid (free from nitrogen oxides) to the flask.
 Heat the mixture moderately to initiate and sustain the reaction until all iodine is oxidized.
- Vapor Removal: Once the reaction is complete, pass a strong current of dry air through the flask to expel the red-brown nitrogen dioxide vapors.[18]
- Isolation: Cool the flask to room temperature. The precipitated iodic acid is collected by filtration.
- Purification: The crude iodic acid can be purified by dissolving it in a minimal amount of hot water and allowing it to recrystallize in a vacuum desiccator over concentrated sulfuric acid.
 [18]

Synthesis of Iodine Pentoxide

Methodology: Thermal Dehydration of Iodic Acid.[1][10]

- Preparation: Place the dry, purified iodic acid obtained from the previous protocol into a suitable vessel for heating.
- Dehydration: Heat the iodic acid to 200 °C in a stream of dry air.[1][2] Maintain this
 temperature until all water has been removed. The dehydration reaction is: 2 HIO₃(s) →
 I₂O₅(s) + H₂O(g).



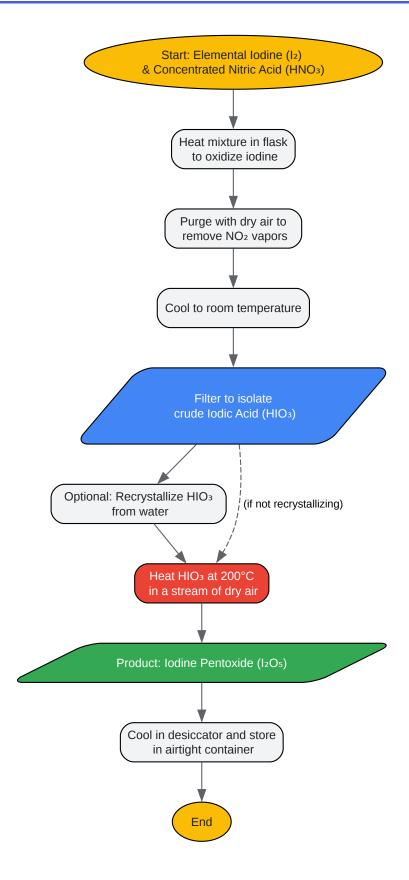




• Product Handling: The resulting white solid is **iodine pentoxide**. It must be cooled in a moisture-free environment (e.g., a desiccator) and stored in a tightly sealed container due to its hygroscopic nature.[3][5][7]

The following diagram illustrates the experimental workflow for the synthesis of **iodine pentoxide**.





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Diagram 3: Experimental Workflow for the Synthesis of I2O5.



Safety, Handling, and Storage

- Hazards: Iodine pentoxide is a strong oxidizer and may intensify fire; contact with combustible materials can cause ignition.[5][9][16] It is corrosive and causes severe skin burns and eye damage.[7][16][19]
- Personal Protective Equipment (PPE): When handling I₂O₅, appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat, is mandatory.[3][7]
 [16] Work should be conducted in a well-ventilated area or a fume hood.[7][16]
- Storage: Store in a cool, dry, well-ventilated area away from combustible materials, organic substances, and moisture.[3][7][19] It is light-sensitive and hygroscopic, requiring storage in tightly closed containers.[3][7][9]
- Spills: In case of a spill, sweep up the solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.[16][20] Do not let the product enter drains.[16][20]

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